

4-Bromoisoquinoline: A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	4-Bromoisoquinoline	
Cat. No.:	B023445	Get Quote

For immediate use by researchers, scientists, and drug development professionals, this document provides an in-depth overview of **4-Bromoisoquinoline**, covering its commercial availability, key chemical properties, synthesis, and reactivity, with a focus on its application in synthetic chemistry and drug discovery.

Commercial Availability and Supplier Specifications

4-Bromoisoquinoline is readily available from a variety of chemical suppliers. Purity levels typically range from 95% to over 98%, with the compound being offered in quantities from grams to kilograms. The following table summarizes the offerings from several prominent suppliers.



Supplier	Product Code	Purity	Pack Sizes	Additional Information
Sigma-Aldrich	B70202	98%	10 g, 25 g	Crystals, Storage: 2- 8°C[1]
Thermo Scientific	AC107151000	98%	1 g	Crystalline Solid, White to Beige[2]
Biosynth	FB03416	-	0.1 kg, 0.25 kg, 0.5 kg, 1 kg	Research Chemicals, Building Blocks[3]
Apollo Scientific	OR14319	≥95%	5 g, 25 g	In Stock (UK)
Tokyo Chemical Industry	B0930	>98.0% (GC)	10 g, 25 g	White to Light yellow powder to crystal
Chem-Impex	44537	≥ 98% (GC)	10 g, 25 g	Versatile chemical compound
Santa Cruz Biotechnology	sc-224027	-	-	For proteomics research
Alkali Scientific	B70202-10G	-	1 X 10 g	MilliporeSigma® (Sigma-Aldrich)

Physicochemical and Safety Data

A compilation of key physical, chemical, and safety data for **4-Bromoisoquinoline** is provided below. This information is critical for safe handling, storage, and experimental design.



Property	Value	Source
CAS Number	1532-97-4	[1]
Molecular Formula	C ₉ H ₆ BrN	[4]
Molecular Weight	208.05 g/mol	[4]
Appearance	White to Light yellow to Beige Crystalline Solid/Powder	[2]
Melting Point	40-43 °C	[1]
Boiling Point	280-285 °C	[1]
Flash Point	>110 °C (>230 °F)	[5]
Density	1.564 g/cm ³	[2]
Solubility	No information available	[5]
Storage Temperature	2-8°C	[1]
Signal Word	Warning	[1]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1][4]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[1]

Synthesis of 4-Bromoisoquinoline

A common laboratory-scale synthesis of **4-Bromoisoquinoline** involves the direct bromination of isoquinoline. The following protocol is adapted from established procedures.[6]

Experimental Protocol: Bromination of Isoquinoline

Materials:



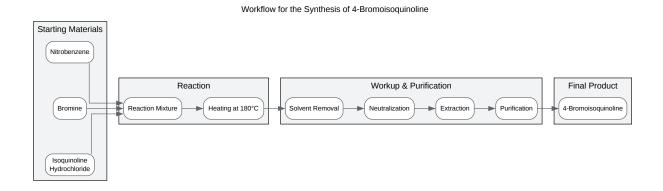
- Isoquinoline hydrochloride
- Nitrobenzene
- Bromine
- Flask with reflux condenser, dropping funnel, thermometer, and stirrer

Procedure:

- In a flask equipped with a reflux condenser, dropping funnel, thermometer, and stirrer, place 33.3 g (0.20 mole) of isoquinoline hydrochloride and 50 ml of nitrobenzene.
- Heat the mixture to approximately 180°C while stirring to obtain a clear yellow solution.
- Over a period of 1 hour and 15 minutes, add 35.2 g (0.22 mole) of bromine dropwise using the dropping funnel. A smooth evolution of hydrogen chloride should be observed.
- After the complete addition of bromine, continue heating and stirring the reaction mixture at 180°C.
- After approximately 4 hours and 45 minutes of heating, the evolution of hydrogen chloride should nearly cease, and a thin slurry of crystals may form.
- The reaction workup and purification would typically involve cooling the mixture, removing
 the nitrobenzene solvent (e.g., by steam distillation), neutralizing the mixture, and extracting
 the product with a suitable organic solvent, followed by purification techniques such as
 crystallization or column chromatography to isolate pure 4-Bromoisoquinoline.

A patent also describes a palladium-catalyzed method for the synthesis of 4-bromoisoquinolone and its derivatives from o-alkynyl benzyl azide, which can also yield **4-bromoisoquinoline** under specific conditions.[7]





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Synthesis of 4-Bromoisoquinoline Workflow

Chemical Reactivity and Applications in Synthesis

4-Bromoisoquinoline serves as a versatile building block in organic synthesis, primarily due to the reactivity of the bromine substituent. It is frequently utilized in cross-coupling reactions to introduce the isoquinoline moiety into more complex molecules.

Suzuki-Miyaura Coupling Reactions

The Suzuki-Miyaura coupling is a palladium-catalyzed cross-coupling reaction between an organohalide and an organoboron compound, widely used for the formation of carbon-carbon bonds. **4-Bromoisoquinoline** is an excellent substrate for these reactions.

General Experimental Protocol for Suzuki-Miyaura Coupling:

Materials:



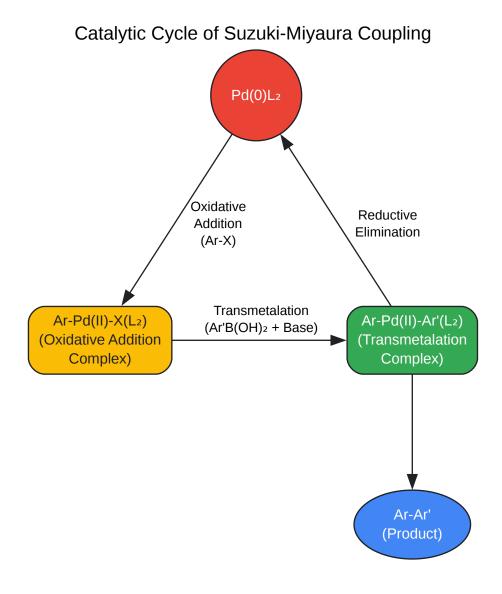
• 4-Bromoisoquinoline

- · Arylboronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K2CO3, CS2CO3)
- Solvent (e.g., Toluene, Dioxane, DMF, with or without water)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a reaction vessel, add **4-Bromoisoquinoline** (1 equivalent), the arylboronic acid (1.1-1.5 equivalents), and the base (2-3 equivalents).
- Purge the vessel with an inert gas (e.g., nitrogen or argon).
- Add the palladium catalyst (typically 1-5 mol%).
- Add the degassed solvent(s).
- Heat the reaction mixture to the desired temperature (typically 80-120°C) and stir until the reaction is complete (monitored by TLC or LC-MS).
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.





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Suzuki-Miyaura Coupling Catalytic Cycle

Biological Activity and Drug Development Potential

4-Bromoisoquinoline and its derivatives have garnered interest in the field of medicinal chemistry due to their potential biological activities. Some studies have indicated that certain derivatives possess anticancer properties. The proposed mechanism of action involves the inhibition of DNA and RNA synthesis, leading to the induction of apoptosis in cancer cells.[3] Its role as a key intermediate allows for the synthesis of diverse molecular frameworks, which are often essential for biological activity in drug discovery programs.[2]



This document serves as a foundational guide for researchers working with **4-Bromoisoquinoline**. For specific applications, further optimization of the described protocols may be necessary. Always consult the relevant Safety Data Sheet (SDS) before handling this chemical.

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